

WF-3681: A Fungal Metabolite with Aldose Reductase Inhibitory Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: WF-3681

Cat. No.: B1683303

[Get Quote](#)

An In-depth Technical Guide on the Discovery, Origin, and Biological Activity of **WF-3681** from *Chaetomella* sp.

Abstract

WF-3681 is a fungal metabolite originally isolated from the fermentation broth of *Chaetomella raphigera*. It has been identified as a potent inhibitor of aldose reductase, a key enzyme in the polyol pathway implicated in the pathogenesis of diabetic complications. This technical guide provides a comprehensive overview of the discovery, origin, physicochemical properties, and biological activity of **WF-3681**. Detailed experimental protocols for the fermentation of the producing organism and the isolation and purification of the compound are presented. Furthermore, the mechanism of action of **WF-3681** as an aldose reductase inhibitor is discussed in the context of the aldose reductase signaling pathway, which is visually represented. This document is intended for researchers, scientists, and drug development professionals interested in natural product discovery and the development of therapeutic agents for diabetic complications.

Discovery and Origin

WF-3681 was first isolated by researchers at Fujisawa Pharmaceutical Co., Ltd. from the culture filtrate of the fungal strain *Chaetomella raphigera* Swift No. 3681.^{[1][2]} The producing organism, *Chaetomella raphigera*, is a species of anamorphic fungi. The discovery of **WF-3681** was the result of a screening program aimed at identifying novel inhibitors of aldose reductase from microbial sources.

Physicochemical Properties

The chemical structure of **WF-3681** was determined to be 3-(2,5-dihydro-4-hydroxy-5-oxo-3-phenyl-2-furyl)propionic acid.[2] Its molecular formula is C₁₃H₁₂O₅, with a molecular weight of 248.24.[1]

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₂ O ₅	[1]
Molecular Weight	248.24 g/mol	[1]
Systematic Name	3-(2,5-dihydro-4-hydroxy-5-oxo-3-phenyl-2-furyl)propionic acid	[2]
CAS Number	105364-56-5	

Biological Activity

WF-3681 is a potent inhibitor of the enzyme aldose reductase.[1] Aldose reductase is the first and rate-limiting enzyme of the polyol pathway, which converts glucose to sorbitol. Under hyperglycemic conditions, the increased flux of glucose through the polyol pathway is believed to contribute to the long-term complications of diabetes, such as neuropathy, nephropathy, and retinopathy. By inhibiting aldose reductase, **WF-3681** can potentially mitigate the pathological effects of the polyol pathway.

Target Enzyme	Inhibitory Concentration (IC ₅₀)	Source of Enzyme	Reference
Aldose Reductase	2.5 x 10 ⁻⁷ M	Partially purified from rabbit lens	[1]

Experimental Protocols

Fermentation of *Chaetomella raphigera*

While the specific fermentation protocol for the production of **WF-3681** by *Chaetomella raphigera* strain No. 3681 is not detailed in publicly available literature, a general approach for the cultivation of filamentous fungi for secondary metabolite production is outlined below.

4.1.1. Culture Medium: A typical production medium for *Chaetomella* species would consist of a carbon source, a nitrogen source, and mineral salts.

- Carbon Source: Glucose, sucrose, or malt extract.
- Nitrogen Source: Yeast extract, peptone, or corn steep liquor.
- Mineral Salts: $(\text{NH}_4)_2\text{SO}_4$, KH_2PO_4 , $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$, etc.

4.1.2. Fermentation Conditions:

- Inoculation: A seed culture of *Chaetomella raphigera* is prepared by inoculating a suitable growth medium and incubating for 2-3 days. The production medium is then inoculated with the seed culture.
- Temperature: 25-30°C.
- pH: 5.0-6.0.
- Aeration: Shaking at 150-200 rpm in an orbital shaker for flask cultures, or with controlled aeration in a fermenter.
- Incubation Time: 7-14 days.

Isolation and Purification of WF-3681

The following is a generalized protocol for the extraction and purification of **WF-3681** from the fermentation broth of *Chaetomella raphigera*, based on the initial discovery report.^[1]

4.2.1. Extraction:

- The culture broth is centrifuged or filtered to remove the fungal mycelia.
- The cell-free supernatant is acidified to a pH of 2-3 with an acid such as HCl.

- The acidified supernatant is extracted three times with an equal volume of ethyl acetate.
- The organic layers are combined and concentrated under reduced pressure to yield a crude extract.

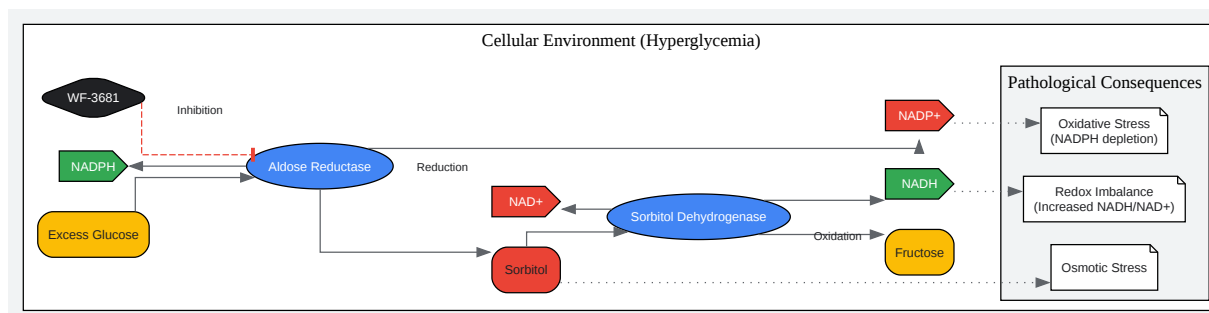
4.2.2. Purification:

- The crude extract is dissolved in a minimal amount of a suitable solvent (e.g., methanol or chloroform).
- The dissolved extract is applied to a silica gel column pre-equilibrated with a non-polar solvent (e.g., hexane or chloroform).
- The column is eluted with a gradient of increasing polarity, for example, a mixture of chloroform and methanol.
- Fractions are collected and analyzed by thin-layer chromatography (TLC) for the presence of **WF-3681**.
- Fractions containing the pure compound are pooled and the solvent is evaporated to yield purified **WF-3681**.

Mechanism of Action and Signaling Pathway

WF-3681 exerts its biological effect by inhibiting aldose reductase, the key enzyme of the polyol pathway. Under normal glucose conditions, most of the cellular glucose is phosphorylated by hexokinase and enters the glycolytic pathway. However, in hyperglycemic states, the excess glucose is shunted into the polyol pathway.

Aldose reductase catalyzes the reduction of glucose to sorbitol, a reaction that consumes NADPH. Sorbitol is then oxidized to fructose by sorbitol dehydrogenase, a reaction that produces NADH. The accumulation of sorbitol and the resulting osmotic stress, along with the depletion of NADPH and the increase in the NADH/NAD⁺ ratio, are thought to be major contributors to the cellular damage observed in diabetic complications.



[Click to download full resolution via product page](#)

Figure 1. The Aldose Reductase (Polyol) Pathway and the inhibitory action of **WF-3681**.

Conclusion

WF-3681, a natural product from *Chaetomella raphigera*, demonstrates significant potential as a therapeutic lead compound due to its potent inhibitory activity against aldose reductase. This guide has summarized the key information regarding its discovery, origin, and biological function. The provided experimental frameworks for fermentation and isolation, although generalized, offer a starting point for further research and development. The visualization of the aldose reductase pathway highlights the mechanism by which **WF-3681** may ameliorate the complications associated with diabetes. Further investigation into the pharmacology and toxicology of **WF-3681** is warranted to fully assess its therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Structure of WF-3681, 3-(2,5-dihydro-4-hydroxy-5-oxo-3-phenyl-2-furyl)propionic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. StrainInfo [straininfo.dsmz.de]
- To cite this document: BenchChem. [WF-3681: A Fungal Metabolite with Aldose Reductase Inhibitory Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683303#wf-3681-discovery-and-origin-from-chaetomella-sp]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com